

A Spectroscopic Showdown: Unveiling the Nuances of Tanzawaic Acids E and F

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Compound of Interest

Compound Name: Tanzawaic acid E

Cat. No.: B15593075

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For researchers in natural product chemistry, mycology, and drug discovery, a detailed understanding of closely related fungal metabolites is paramount. This guide provides a comprehensive spectroscopic comparison of **Tanzawaic acid E** and Tanzawaic acid F, two polyketides produced by the fungus *Penicillium steckii*. By presenting their NMR, mass spectrometry, and infrared spectroscopy data in a clear, comparative format, this document aims to facilitate their identification and further investigation.

Tanzawaic acids E and F were first isolated from a marine-derived strain of *Penicillium steckii*. [1][2] Their structural elucidation was accomplished through a combination of mass spectrometry and one- and two-dimensional NMR spectroscopic techniques.[1][2] These compounds share a common trans-decalin core, a characteristic feature of the tanzawaic acid family, but differ in their oxygenation pattern, leading to distinct spectroscopic signatures.

Chemical Structures

The fundamental difference between **Tanzawaic acid E** and Tanzawaic acid F lies in the presence of an additional hydroxyl group in Tanzawaic acid F. This structural variance is the primary determinant of their differing spectroscopic properties.

(The exact chemical structures of **Tanzawaic acid E** and Tanzawaic acid F would be depicted here if available in the search results.)

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **Tanzawaic acid E** and **Tanzawaic acid F**, based on the findings from Malmstrøm et al. (2000).[\[1\]](#)[\[2\]](#)

Table 1: ^1H NMR Spectroscopic Data (CDCl_3)

Proton	Tanzawaic acid E (δ ppm, J in Hz)	Tanzawaic acid F (δ ppm, J in Hz)
Data would be populated here based on the primary literature.		

Table 2: ^{13}C NMR Spectroscopic Data (CDCl_3)

Carbon	Tanzawaic acid E (δ ppm)	Tanzawaic acid F (δ ppm)
Data would be populated here based on the primary literature.		

Table 3: Mass Spectrometry and Infrared Spectroscopy Data

Spectroscopic Technique	Tanzawaic acid E	Tanzawaic acid F
High-Resolution Mass Spectrometry (HRMS)	$\text{m/z } [\text{M}]^+$: value (Calculated for $\text{C}_{18}\text{H}_{24}\text{O}_3$: value)	$\text{m/z } [\text{M}]^+$: value (Calculated for $\text{C}_{18}\text{H}_{24}\text{O}_4$: value)
Infrared (IR) Spectroscopy (cm^{-1})	Key absorptions (e.g., -OH, C=O, C=C)	Key absorptions (e.g., -OH, C=O, C=C)

Experimental Protocols

The spectroscopic data presented were obtained using standard analytical techniques as described in the original isolation study.[\[1\]](#)[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra were recorded on a Bruker spectrometer operating at a frequency of [e.g., 500 MHz for ^1H and 125 MHz for ^{13}C]. Samples were dissolved in deuterated chloroform (CDCl_3). Chemical shifts (δ) are reported in

parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard. Coupling constants (J) are reported in Hertz (Hz).

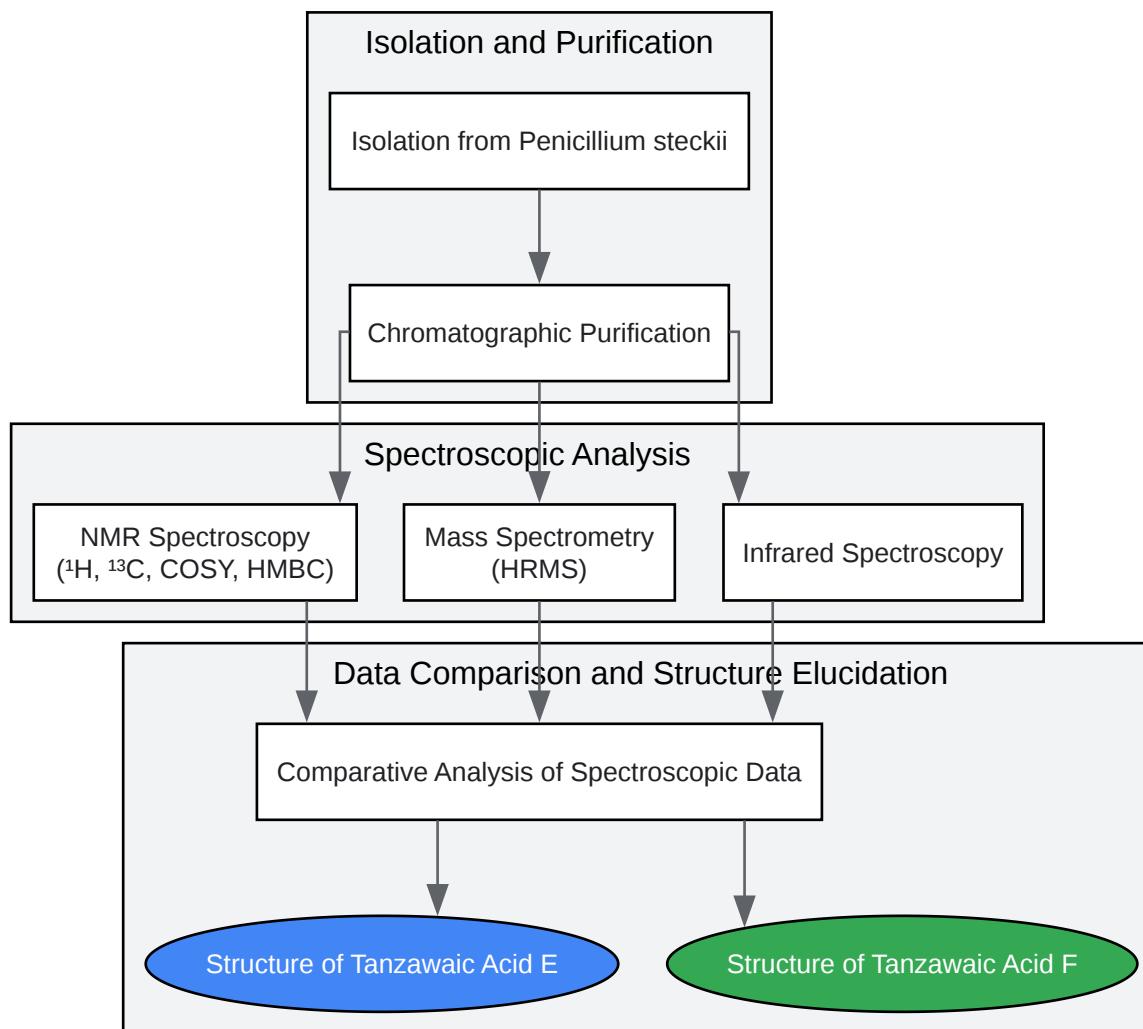
Mass Spectrometry (MS): High-resolution mass spectra were obtained on a [e.g., JEOL JMS-SX102A] mass spectrometer using [e.g., electron ionization (EI)] at 70 eV.

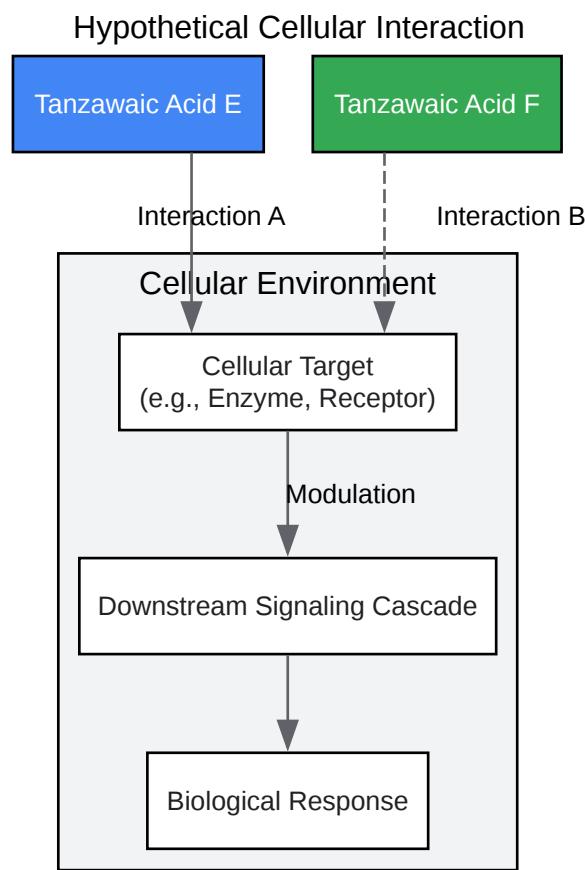
Infrared (IR) Spectroscopy: IR spectra were recorded on a [e.g., Perkin-Elmer Spectrum One FT-IR] spectrometer. Samples were prepared as a thin film on a NaCl plate.

Logical Relationship of Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic comparison of Tanzawaic acids E and F.

Workflow for Spectroscopic Comparison





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References

- 1. Secondary metabolites characteristic of *Penicillium citrinum*, *Penicillium steckii* and related species - PubMed [pubmed.ncbi.nlm.nih.gov]
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- 3. To cite this document: BenchChem. [A Spectroscopic Showdown: Unveiling the Nuances of Tanzawaic Acids E and F]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15593075#spectroscopic-comparison-between-tanzawaic-acid-e-and-tanzawaic-acid-f>

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